

synthesis of novel organofluorine compounds

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Compound of Interest

Compound Name: fluoride

Cat. No.: B091410

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An In-depth Technical Guide to the Synthesis of Novel Organofluorine Compounds

For Researchers, Scientists, and Drug Development Professionals

Introduction

The introduction of fluorine into organic molecules is a pivotal strategy in modern drug discovery and development.[1][2][3] The unique physicochemical properties of fluorine, such as its high electronegativity, small size, and the strength of the carbon-fluorine bond, can profoundly influence the metabolic stability, lipophilicity, binding affinity, and bioavailability of bioactive compounds.[2][4][5] It is estimated that approximately 20% of all pharmaceuticals and 30-40% of agrochemicals contain at least one fluorine atom.[6][7] This guide provides an in-depth overview of key synthetic methodologies for the preparation of novel organofluorine compounds, complete with experimental protocols, quantitative data, and mechanistic diagrams to aid researchers in this dynamic field.

Electrophilic Fluorination

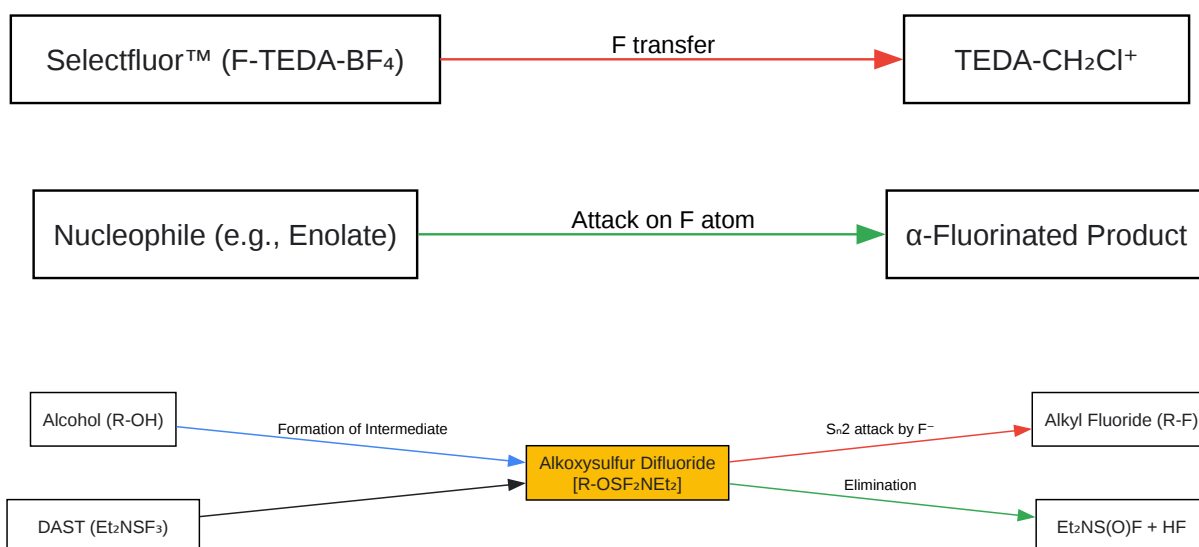
Electrophilic fluorination involves the reaction of a nucleophilic carbon center with an electrophilic fluorine source ("F+").[8] This method is particularly effective for the fluorination of electron-rich substrates such as enolates, silyl enol ethers, and activated aromatic rings.[8][9] Reagents containing a nitrogen-fluorine (N-F) bond are the most common and user-friendly electrophilic fluorinating agents due to their stability and safety compared to elemental fluorine.[10]

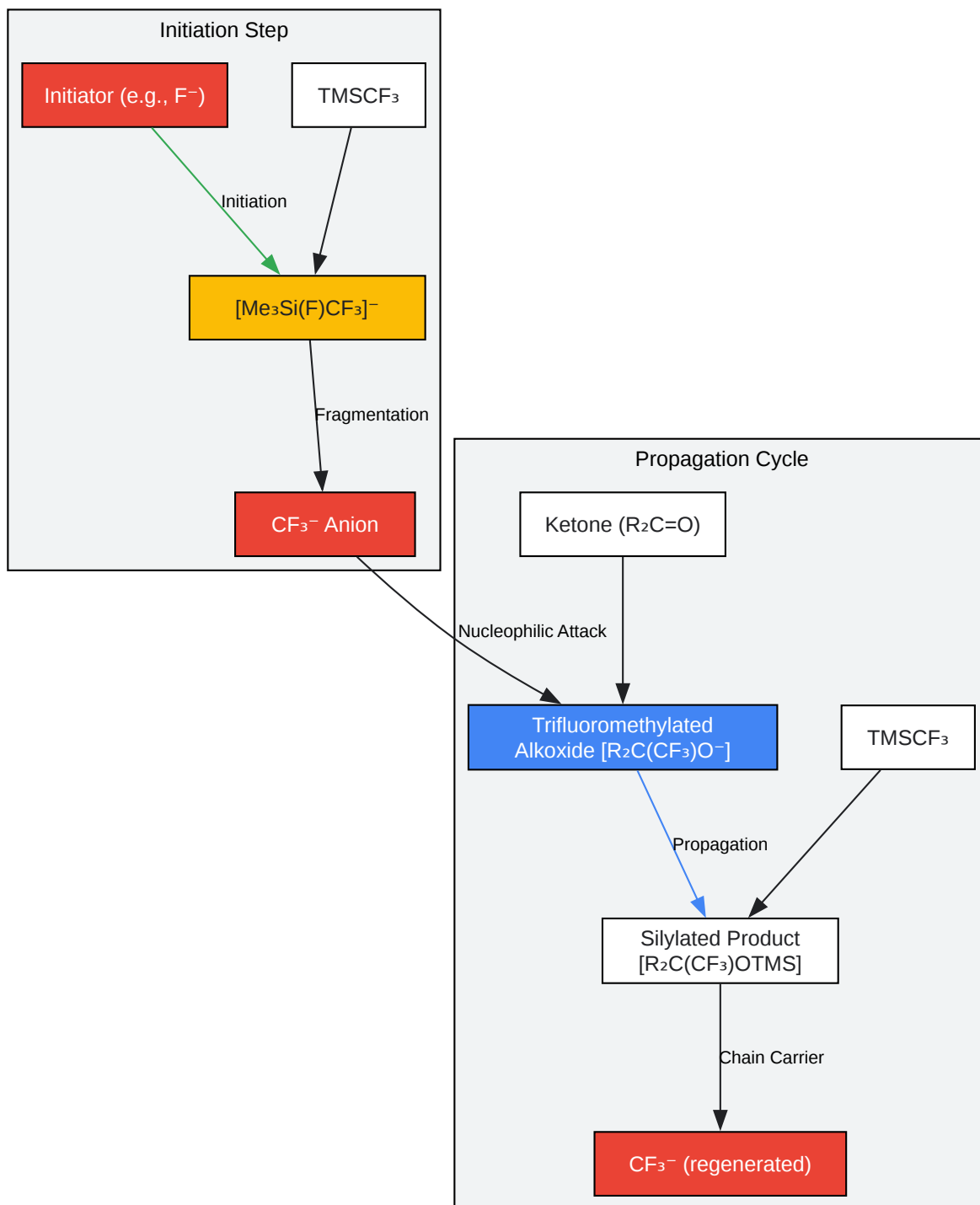
Key Reagent: Selectfluor™

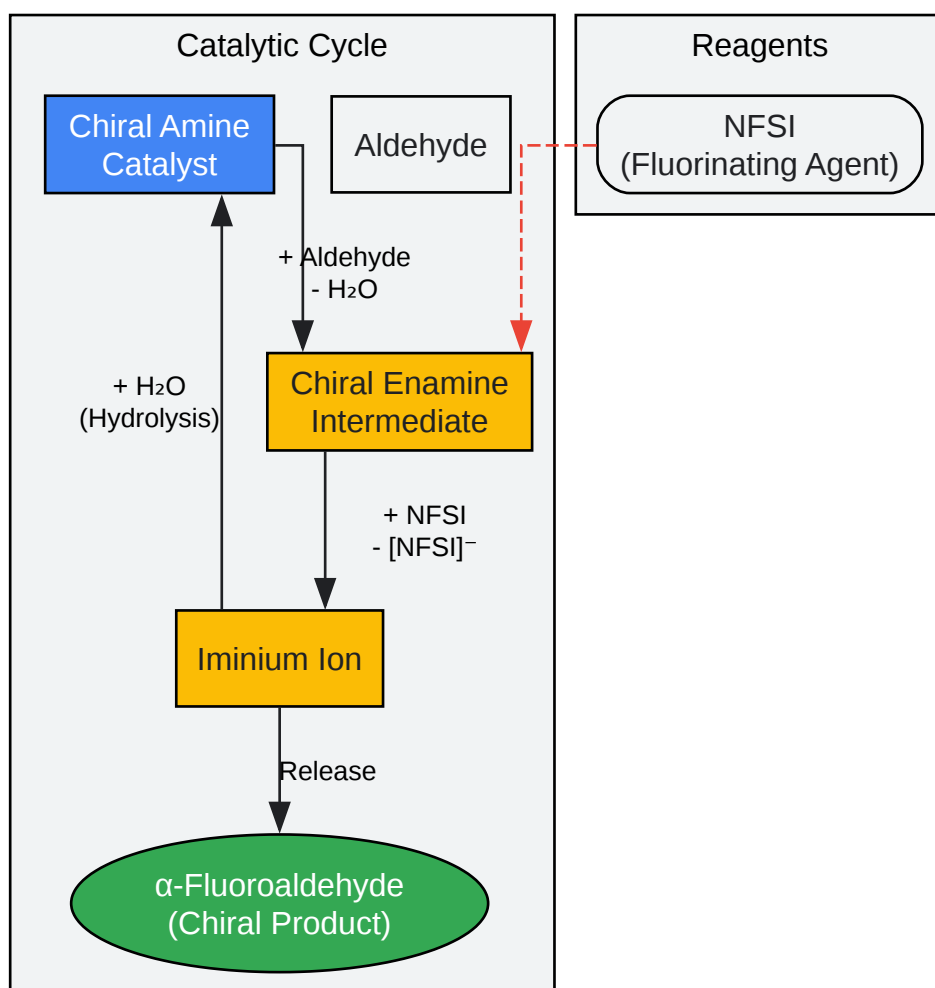
Selectfluor™ (1-chloromethyl-4-fluoro-1,4-diazoniabicyclo[2.2.2]octane bis(tetrafluoroborate)) is a versatile and widely used electrophilic fluorinating agent.[6][11] It is a stable, crystalline solid that is easy to handle and compatible with a broad range of functional groups.[11]

General Mechanism of Electrophilic Fluorination

The mechanism of electrophilic fluorination with N-F reagents like Selectfluor is thought to proceed via a polar, two-electron process.[12] The nucleophilic substrate, such as an enolate, attacks the electrophilic fluorine atom of Selectfluor, leading to the formation of the C-F bond and the release of the N-heterocycle byproduct.[8][12]







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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Organocatalytic asymmetric fluorination of α-chloroaldehydes involving kinetic resolution - PMC [pmc.ncbi.nlm.nih.gov]

- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. Electrophilic fluorination - Wikipedia [en.wikipedia.org]
- 9. researchgate.net [researchgate.net]
- 10. Enantioselective Organocatalytic α -Fluorination of Aldehydes [authors.library.caltech.edu]
- 11. Selectfluor - Wikipedia [en.wikipedia.org]
- 12. The Electrophilic Fluorination of Enol Esters Using SelectFluor: A Polar Two-Electron Process - PubMed [pubmed.ncbi.nlm.nih.gov]
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